

# Pefachrome FXa solid-phase peptide synthesis SPPS

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## Compound Focus: Pefachrome(R) fxa\*

CAS No.: 80895-10-9

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## Pefachrome FXa in Experimental Protocols

Based on the search results, Pefachrome FXa is a chromogenic substrate used to quantitatively determine Factor Xa (FXa) activity. The core reaction involves Pefachrome FXa being cleaved by FXa, producing a color change that can be measured spectrophotometrically [1]. Below are some common experimental setups where it is employed.

Experiment Type	Role of Pefachrome FXa	Typical Workflow Summary
<b>MP TF Activity Assay</b> [2]	Quantify FXa generated by TF-FVIIa complexes on microparticles (MPs).	Isolate MPs → incubate with FVIIa, FX, CaCl <sub>2</sub> → add Pefachrome FXa → measure FXa activity at 405 nm.
<b>Direct FXa Activity</b> [3]	Measure FXa activity in platelet binding/activity studies.	Incubate activated platelets with FVIIa and FX → transfer subsamples → add Pefachrome FXa → measure cleavage at 405 nm.
<b>Inhibition Studies</b> [4]	Test the effect of inhibitors (e.g., Protein S) on extrinsic FXase activity.	Pre-incubate TF/FVIIa with/without inhibitor → initiate FXa generation with FX → quench reactions → measure FXa with Pefachrome FXa.

The following diagram illustrates the general workflow for a Microparticle (MP) Tissue Factor (TF) Activity Assay, a key application of Pefachrome FXa:

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## References

1. Pefachrome fixa, by Enzyme Research - Product details [pubcompare.ai]
2. Hepatocyte Tissue Factor Contributes to the ... [pmc.ncbi.nlm.nih.gov]
3. Human platelets express Endothelial Protein C Receptor ... [pmc.ncbi.nlm.nih.gov]
4. Zn<sup>2+</sup>-containing protein S inhibits extrinsic factor X ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pefachrome FXa solid-phase peptide synthesis SPPS].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1938157#pefachrome-fxa-solid-phase-peptide-synthesis-spps>]

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